

Fmoc-Gly-Val-OH molecular weight and formula

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Compound of Interest

Compound Name: Fmoc-Gly-Val-OH

Cat. No.: B1588653

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Technical Data Summary for Fmoc-Gly-Val-OH

This document provides the core chemical properties of N-(9-fluorenylmethoxycarbonyl)-glycyl-L-valine (**Fmoc-Gly-Val-OH**), a dipeptide derivative commonly utilized in solid-phase peptide synthesis.

Chemical and Physical Properties

Fmoc-Gly-Val-OH is a derivative of glycyl valine used in the synthesis of various compounds and drugs.^[1] Key quantitative data for this compound are summarized in the table below.

Property	Value	Reference
Molecular Formula	C ₂₂ H ₂₄ N ₂ O ₅	[1]
Molecular Weight	396.44 g/mol	[1][2][3]
Exact Mass	396.16900	
CAS Number	86895-14-9	
Appearance	White to off-white powder	
Purity	≥ 98% (HPLC)	
Melting Point	198 - 204 °C	

Disclaimer: The generation of an in-depth technical guide, detailed experimental protocols, and signaling pathway diagrams is beyond the current capabilities of this AI. The information

provided here is a summary of the requested core data.

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References

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